

A Technical Guide to Fmoc-Asp(ODmab)-OH: Synthesis, Applications, and Supplier Overview

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Compound of Interest

Compound Name: Fmoc-Asp(ODmab)-OH

Cat. No.: B613555

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **Fmoc-Asp(ODmab)-OH**, a crucial building block in solid-phase peptide synthesis (SPPS). This document details its chemical properties, provides a survey of major suppliers, and presents detailed experimental protocols for its application in the synthesis of complex peptides, including those with lactam bridges. Furthermore, it addresses a critical side reaction—aspartimide formation—and outlines strategies for its mitigation.

Core Compound Specifications

Fmoc-Asp(ODmab)-OH, systematically named N- α -(9-Fluorenylmethyloxycarbonyl)-L-aspartic acid β -(4-{N-[1-(4,4-dimethyl-2,6-dioxocyclohexylidene)-3-methylbutyl]amino}benzyl) ester, is a specialized amino acid derivative designed for Fmoc-based peptide synthesis. The key feature of this reagent is the ODmab (or Dmab) protecting group on the β -carboxyl function of the aspartic acid residue. This group is labile to mild hydrazine treatment, providing an orthogonal protection strategy relative to the acid-labile (e.g., t-butyl) and base-labile (Fmoc) protecting groups commonly employed in SPPS. This orthogonality is instrumental for the on-resin synthesis of cyclic and other complex peptide structures.

A summary of the key chemical and physical properties of **Fmoc-Asp(ODmab)-OH** is presented in the table below.

Property	Value
CAS Number	269066-08-2
Molecular Formula	C ₃₉ H ₄₂ N ₂ O ₈
Molecular Weight	666.76 g/mol
Appearance	White to off-white or beige powder
Purity	Typically ≥98% (TLC), ≥95-98% (HPLC)
Storage Temperature	-20°C to 15-25°C (refer to supplier for specific recommendations)

Major Suppliers of Fmoc-Asp(ODmab)-OH

A variety of chemical suppliers offer **Fmoc-Asp(ODmab)-OH**, ensuring its accessibility for research and development purposes. The following table summarizes some of the prominent suppliers and their offerings. Pricing is subject to change and should be verified with the respective supplier.

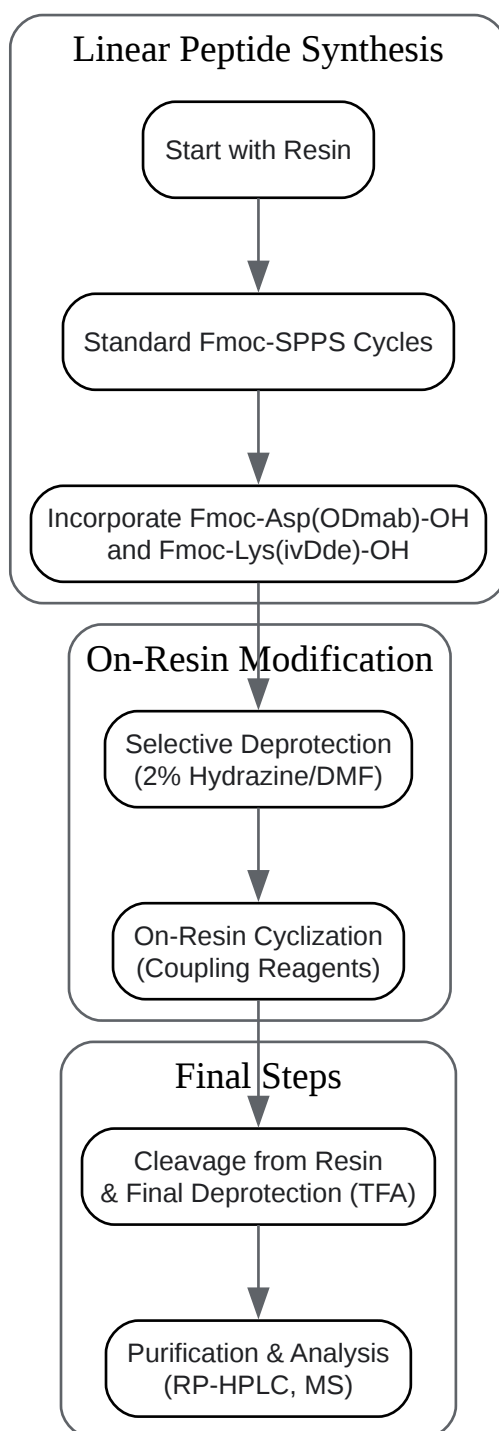
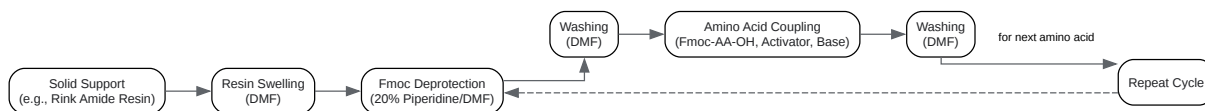
Supplier	Product Name/Number	Purity	Available Quantities
Sigma-Aldrich (Novabiochem®)	852078	≥98% (TLC)	1 g, 5 g, 25 g
MyBioSource	MBS3848165	Research Grade	100 mg, 500 mg, 1 g
Fisher Scientific (MilliporeSigma)	50-230-1868	≥95% (HPLC)	1 g
MedChemExpress	HY-W007108	98.0%	100 mg
GlpBio	GA21536	Research Grade	100 mg, 250 mg, 1 g, 5 g
AAPPTec	AFD145	Not specified	Not specified
Bachem	Not specified	Not specified	Not specified
BenchChem	Not specified	Not specified	Not specified

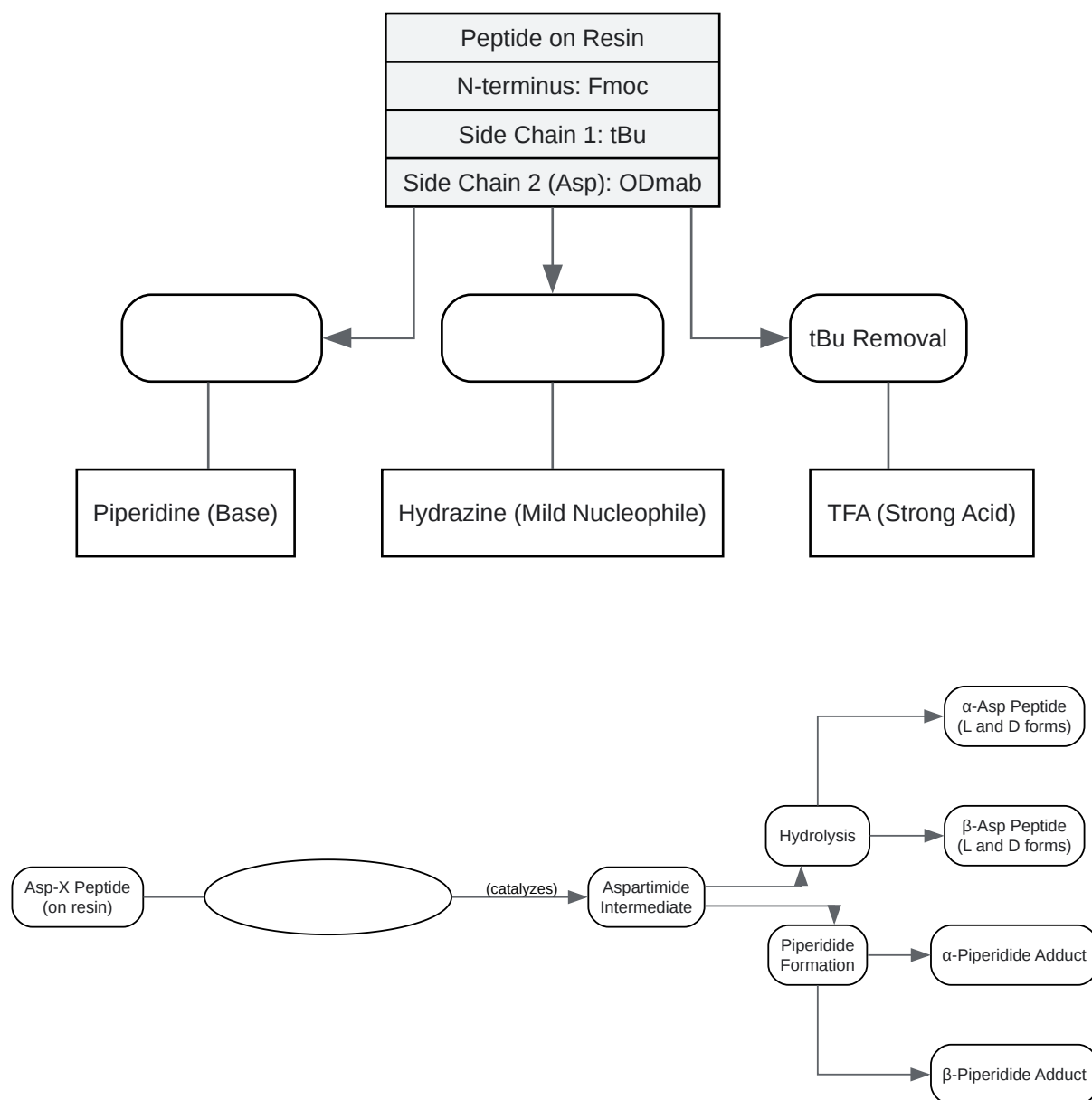
Experimental Protocols: Application in Peptide Synthesis

Fmoc-Asp(ODmab)-OH is a versatile reagent primarily used in Fmoc-based SPPS. Its unique deprotection chemistry allows for the selective unmasking of the aspartic acid side chain, enabling subsequent chemical modifications on the solid support.

General Workflow for Fmoc Solid-Phase Peptide Synthesis (SPPS)

The iterative cycle of Fmoc SPPS is the foundation for utilizing **Fmoc-Asp(ODmab)-OH**. The general workflow is depicted below.





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